

# Application Notes and Protocols for 4-Oxo-1-(p-tolyl)cyclohexanecarbonitrile

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## Compound of Interest

Compound Name:	4-Oxo-1-(p-tolyl)cyclohexanecarbonitrile
CAS No.:	65619-01-4
Cat. No.:	B1601476

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## Introduction

**4-Oxo-1-(p-tolyl)cyclohexanecarbonitrile** is a bifunctional molecule containing both a ketone and a nitrile group, making it a valuable intermediate in synthetic organic chemistry and drug discovery. Its arylcyclohexanone core is a feature in some pharmacologically active molecules. [1] The presence of both a nucleophilic nitrile and an electrophilic ketone allows for a diverse range of chemical transformations. These application notes provide a comprehensive guide to the safe storage and handling of this compound, ensuring its integrity for research and development activities. The protocols outlined are based on established best practices for handling related chemical classes, including cyclic ketones and organonitriles.

## Chemical and Physical Properties

A summary of the known and inferred properties of **4-Oxo-1-(p-tolyl)cyclohexanecarbonitrile** and related compounds is presented below.

Property	Value/Information	Source(s)
Molecular Formula	C <sub>14</sub> H <sub>15</sub> NO	Inferred from structure
Molecular Weight	213.28 g/mol	Inferred from structure
Appearance	Likely a white to off-white or pale yellow solid or crystalline powder.	
Storage Temperature	2-8°C recommended for similar compounds.	[2]
Key Functional Groups	Ketone, Nitrile, Aryl group	Inferred from structure

## Health and Safety Information

While a specific Safety Data Sheet (SDS) for **4-Oxo-1-(p-tolyl)cyclohexanecarbonitrile** is not readily available, the hazard profile can be inferred from related compounds containing ketone and nitrile functionalities.

Pictograms (Inferred from related compounds):



Signal Word (Inferred): WARNING[2]

Potential Hazard Statements (Inferred from related compounds):

- H302: Harmful if swallowed.[3]
- H312: Harmful in contact with skin.[3]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H332: Harmful if inhaled.[3]
- H335: May cause respiratory irritation.[2]

Precautionary Statements (Inferred from related compounds):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.

## Storage Protocols

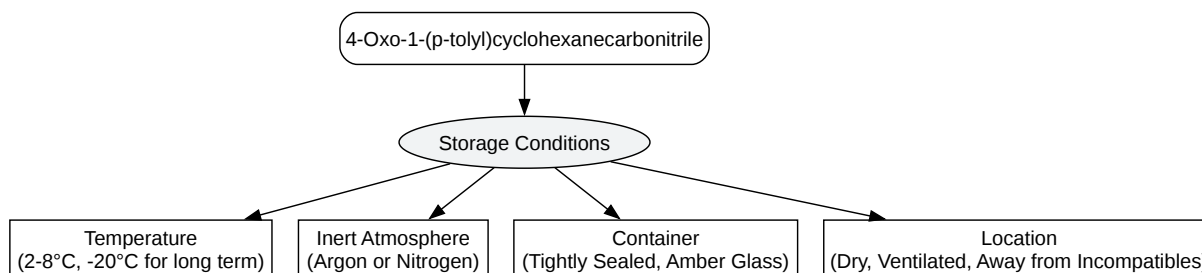
Proper storage is critical to maintain the chemical integrity of **4-Oxo-1-(p-tolyl)cyclohexanecarbonitrile**. The presence of a ketone group suggests potential for degradation over time.

Recommended Storage Conditions:

- Temperature: Store in a refrigerator at 2-8°C.[2] For long-term storage, consider temperatures as low as -20°C to minimize degradation, a practice recommended for some unstable ketone bodies.[4][5]
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation and moisture-related degradation.
- Container: Use a tightly sealed, amber glass vial to protect from light and moisture.
- Location: Store in a designated, well-ventilated, and dry chemical storage area away from incompatible materials.

## Incompatible Materials:

- Strong Oxidizing Agents: May react exothermically.[6]
- Strong Reducing Agents: Can reduce the ketone functionality.
- Strong Acids and Bases: May catalyze degradation or unwanted reactions.
- Heat and Ignition Sources: Ketones can be flammable, so avoid storage near heat, sparks, or open flames.[6][7]



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Caption: Recommended storage protocol for **4-Oxo-1-(p-tolyl)cyclohexanecarbonitrile**.

## Handling Protocols

Due to the potential hazards associated with nitrile and ketone compounds, strict adherence to safety protocols during handling is mandatory.

### 1. Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are required.
- Hand Protection: Wear chemically resistant gloves. Thin, disposable nitrile gloves offer splash protection but should be changed immediately upon contamination.[8] For more

extensive handling, consider thicker nitrile or butyl rubber gloves.

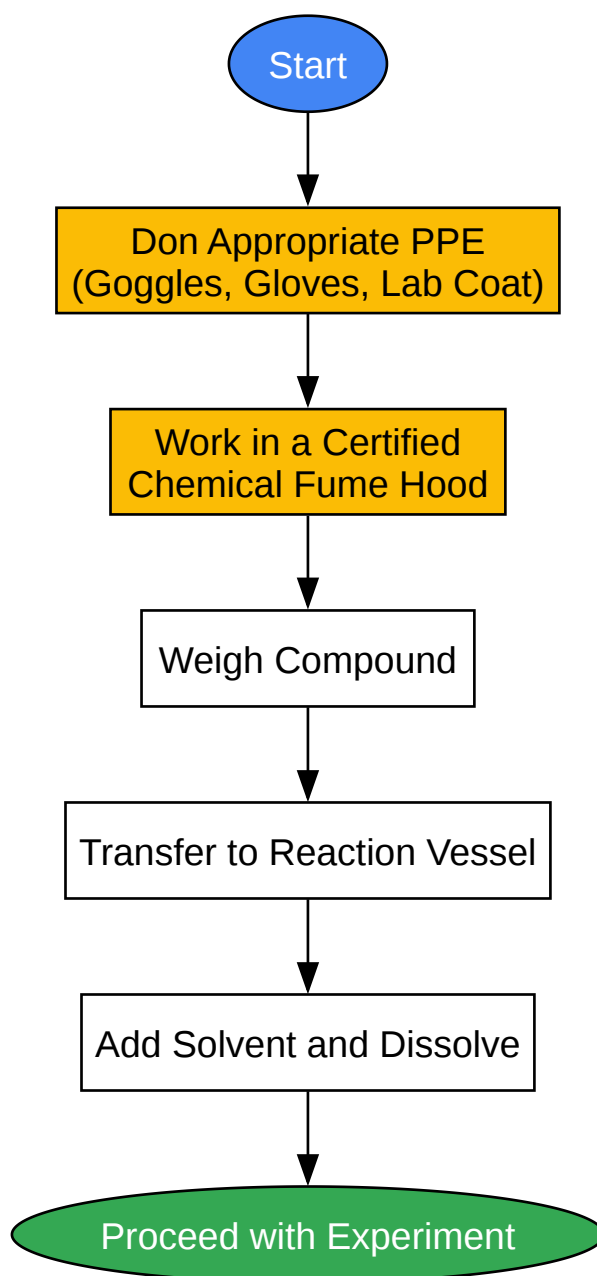
- Body Protection: A laboratory coat must be worn.
- Respiratory Protection: All handling of the solid compound or its solutions should be performed in a certified chemical fume hood to avoid inhalation of dust or vapors.[6]

## 2. Weighing and Transferring:

- Perform all weighing and transfers within a chemical fume hood.
- Use a spatula for transferring the solid to minimize dust generation.
- Ensure all containers are clearly labeled.

## 3. Solution Preparation:

- When dissolving the compound, add the solvent to the solid slowly to avoid splashing.
- Ensure the chosen solvent is dry and appropriate for the intended application.



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Caption: Safe handling workflow for **4-Oxo-1-(p-tolyl)cyclohexanecarbonitrile**.

## Emergency Procedures

Spill Response:

- Evacuate the immediate area and alert colleagues.

- Wear appropriate PPE, including respiratory protection if necessary.
- Cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Carefully sweep the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.

#### First Aid:

- **Eye Contact:** Immediately flush with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[6]
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[6]
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6]

## Waste Disposal

All waste containing **4-Oxo-1-(p-tolyl)cyclohexanecarbonitrile**, including empty containers, contaminated absorbent materials, and unused compound, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal.

## Conclusion

While **4-Oxo-1-(p-tolyl)cyclohexanecarbonitrile** is a valuable research compound, its handling and storage require careful attention to safety and chemical stability. By adhering to these protocols, researchers can ensure the integrity of the compound and maintain a safe laboratory environment.

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